Technical Guide: 4-Amino-2,6-Dimethylphenol Hydrochloride

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Compound of Interest	
Compound Name:	*Phenol, 4-amino-2,6-dimethyl-, hydrochloride*
CAS No.:	*10486-48-3*
Cat. No.:	*B079217*

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Structural Analysis, Spectroscopic Characterization, and Handling Protocols

Executive Summary

4-Amino-2,6-dimethylphenol hydrochloride (CAS: 10486-48-3) represents a critical structural scaffold in the synthesis of aryloxyalkanamine anti-arrhythmic agents (e.g., Mexiletine analogs) and high-performance polyimide precursors.[1] Its utility, however, is frequently compromised by its high susceptibility to oxidative degradation, forming reactive quinone imines.[1]

This guide provides a definitive technical reference for the characterization and handling of this compound. Unlike standard data sheets, this document integrates spectral data with mechanistic insights into stability, offering a self-validating protocol for researchers requiring high-integrity analytical results.[1]

Part 1: Chemical Identity & Structural Significance[1]

The hydrochloride salt form is preferred over the free base (4-amino-2,6-xylenol) due to enhanced shelf stability.[1] The protonation of the primary amine reduces the electron density of the aromatic ring, thereby retarding the oxidation potential that typically leads to rapid browning (quinone formation).[1]

Core Physicochemical Data[2]

Parameter	Specification
IUPAC Name	4-amino-2,6-dimethylphenol hydrochloride
Common Synonyms	4-amino-2,6-xylenol HCl; 3,5-dimethyl-4-hydroxyaniline HCl
CAS Number	10486-48-3 (Salt); 3096-70-6 (Free Base)
Molecular Formula	
Molecular Weight	173.64 g/mol
Appearance	White to off-white crystalline powder (oxidizes to pink/brown)
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar organics
pKa (Calculated)	~10.4 (Phenolic OH), ~4.5 (Anilinium)

Part 2: Spectroscopic Characterization[1]

Nuclear Magnetic Resonance (NMR) Analysis

Expert Insight: The choice of solvent is critical. While ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

is suitable for solubility, it causes the exchange of labile protons (

and

), rendering them invisible. DMSO-d6 is the recommended solvent for structural confirmation as it allows observation of the ammonium and phenolic protons, provided the sample is dry.

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H NMR Spectral Data (400 MHz, DMSO-d6)

Position	Shift (ppm)	Multiplicity	Integration	Assignment
Ar-H	6.80 – 7.10	Singlet (s)	2H	Aromatic protons at C3, C5
	9.50 – 10.20	Broad (br s)	3H	Ammonium protons (Salt specific)
-OH	8.20 – 8.50	Singlet (s)	1H	Phenolic hydroxyl
-CH	2.15 – 2.25	Singlet (s)	6H	Methyl groups at C2, C6

Note: In the free base, the aromatic protons typically appear upfield (~6.4 ppm).[1] The downfield shift to ~6.9+ ppm in the HCl salt confirms the protonation of the amine group, which exerts an electron-withdrawing inductive effect.

C NMR Spectral Data (100 MHz, DMSO-d6)

Shift (ppm)	Assignment	Structural Context
152.5	C-1 (C-OH)	Deshielded by oxygen attachment
129.8	C-4 (C-N)	Ipso carbon attached to ammonium
125.4	C-2, C-6	Ortho carbons (methyl substituted)
115.2	C-3, C-5	Meta carbons (unsubstituted)
16.8		Methyl carbons

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Infrared Spectroscopy (FT-IR)

The salt form exhibits distinct bands absent in the free base, specifically the broad ammonium stretches.[1]

- 3300 – 2600 cmngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  : Broad, multiple bands characteristic of

  stretching in primary amine salts (

) overlapping with

  stretching.

- 1580 – 1600 cmngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  : Aromatic

  skeletal vibrations.

- 1500 cmngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  :

  bending (deformation).

- 1220 cmngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  :

  stretching (Phenol).

- 850 – 860 cm

  : Out-of-plane bending for 1,2,3,5-tetrasubstituted benzene (isolated H).

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Mass Spectrometry (ESI-MS)[1]

- Ionization Mode: Positive Electrospray (ESI+)[1]
- Molecular Ion:ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  (Corresponds to the protonated free base

).
- Fragmentation: Loss of ammonia (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  , -17) is a common fragmentation pathway, yielding a tropylium-like cation at

  ~121.

Part 3: Critical Handling & Stability (Expertise Pillar) [1]

The most common failure mode in using 4-amino-2,6-dimethylphenol is oxidative dimerization.[1] Even as a hydrochloride salt, exposure to moisture and air can catalyze the formation of quinone imines.[1]

The Degradation Mechanism

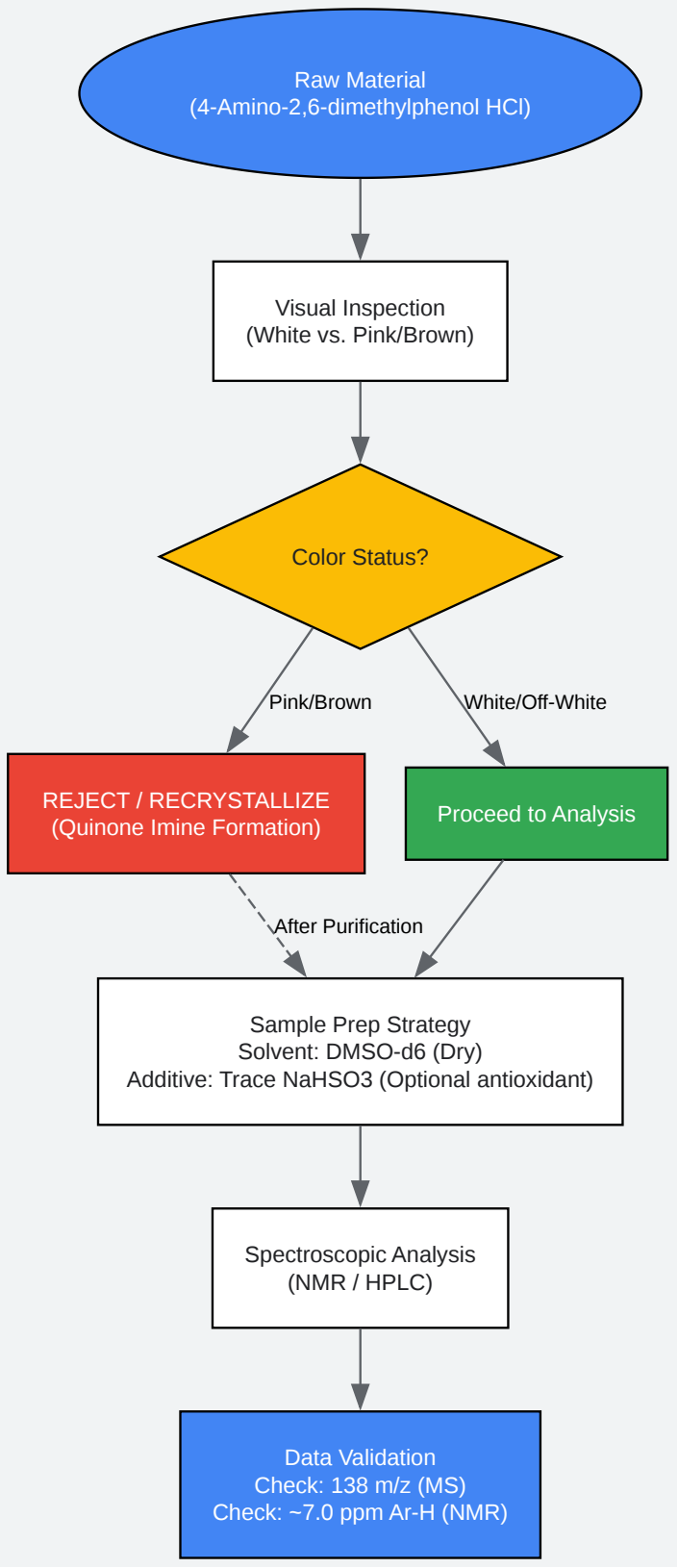
Upon deprotonation (pH > 5) or exposure to oxidants, the molecule undergoes a Single Electron Transfer (SET) oxidation.[1]

- Step 1: Oxidation to the radical cation.[1]
- Step 2: Loss of protons to form the Quinone Imine intermediate.[1]
- Step 3: Hydrolysis to 2,6-dimethyl-1,4-benzoquinone (Red/Brown color) or coupling to form azo-dimers.[1]

Visualization: Analytical & Stability Workflow

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The following diagram illustrates the critical decision points in handling and analyzing this compound to ensure data integrity.



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Caption: Workflow for quality assessment emphasizing the visual rejection criteria for oxidized samples prior to spectroscopic verification.

Part 4: Self-Validating Experimental Protocol

Protocol: Purity Assessment via HPLC-UV

This protocol includes a "System Suitability" step designed to detect the specific degradation product (Quinone) described above.[1]

Reagents:

- Acetonitrile (HPLC Grade)[1]
- Water (0.1% Phosphoric Acid or Formic Acid to maintain pH < 3)[1]
- Reference Standard: 2,6-Dimethyl-1,4-benzoquinone (Oxidation marker)[1]

Method Parameters:

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 3.5 µm).[1]
- Mobile Phase: Isocratic 85% Water (acidified) / 15% Acetonitrile.[1]
  - Why Acidified? Neutral pH promotes on-column oxidation of the amine.[1] Low pH stabilizes the ammonium form.[1]
- Flow Rate: 1.0 mL/min.
- Detection: UV at 240 nm (Amine absorption) and 290 nm (Quinone absorption).[1]

Step-by-Step Procedure:

- Blank Prep: Inject mobile phase to ensure baseline stability.[1]
- Standard Prep: Dissolve 10 mg of 4-amino-2,6-dimethylphenol HCl in 10 mL of degassed mobile phase. Do not use pure acetonitrile as diluent, as solubility of the salt is poor.

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- Oxidation Stress Test (Validation Step): Take a 1 mL aliquot of the standard, add 1 drop of dilute NaOH (to neutralize HCl), shake for 5 minutes (observe color change to pink), then re-acidify. Inject this.
    - Success Criteria: You must see a new peak appear at a significantly longer retention time (less polar quinone) compared to the main peak.[1] This confirms your method can detect the impurity.[1]
- Sample Injection: Inject the fresh sample immediately after preparation.

References

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Sources

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